

A Comprehensive Technical Guide to the Discovery and Development of Dasatinib

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Compound of Interest

Compound Name: *DosatiLink-2*

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Dasatinib, marketed under the brand name Sprycel, is a potent, orally administered, multi-targeted kinase inhibitor.[1][2] It represents a significant advancement in the treatment of certain types of cancer, particularly Philadelphia chromosome-positive (Ph+) chronic myeloid leukemia (CML) and acute lymphoblastic leukemia (ALL).[1][3] This guide provides an in-depth overview of the discovery, development, mechanism of action, and clinical application of dasatinib for researchers, scientists, and drug development professionals.

Discovery and Preclinical Development

The development of dasatinib was driven by the need to overcome resistance to first-generation tyrosine kinase inhibitors like imatinib.[4][5] Developed by Bristol-Myers Squibb, dasatinib (formerly BMS-354825) was identified through a research program focused on Src family kinase inhibitors in the early 2000s.[3][4] High-throughput screening of compound libraries led to the identification of an aminothiazole-based compound with activity against v-Abl kinase, which was then optimized for dual inhibition of both Src and BCR-ABL kinases.[3]

Dasatinib was selected for further development based on its potent in vitro activity and favorable pharmacokinetic profile in animal models.[4][6] Preclinical studies demonstrated that

dasatinib is 325 times more potent than imatinib in inhibiting the unmutated BCR-ABL kinase and is active against a majority of imatinib-resistant BCR-ABL mutations.[7]

Experimental Protocols: Preclinical Evaluation

While specific, detailed protocols from the initial discovery phase are proprietary, the general methodologies employed in the preclinical evaluation of dasatinib can be outlined as follows:

- **Kinase Inhibition Assays:** The inhibitory activity of dasatinib against a panel of kinases was determined using in vitro assays. These typically involve incubating the purified kinase enzyme with its substrate and ATP in the presence of varying concentrations of the inhibitor. The extent of substrate phosphorylation is then measured, often through methods like ELISA or radioisotope incorporation, to calculate the IC₅₀ value (the concentration of inhibitor required to reduce enzyme activity by 50%).
- **Cell-Based Proliferation Assays:** The effect of dasatinib on the growth of cancer cell lines, particularly those expressing the BCR-ABL fusion protein (e.g., K562), was assessed.[2] Cells were cultured in the presence of increasing concentrations of dasatinib, and cell viability was measured after a set period (e.g., 72 hours) using assays such as MTT or CellTiter-Glo. This allows for the determination of the GI₅₀ (concentration for 50% growth inhibition).
- **Xenograft Models:** To evaluate in vivo efficacy, human cancer cell lines were implanted into immunodeficient mice.[2][4] Once tumors were established, the mice were treated with oral doses of dasatinib. Tumor growth was monitored over time, and the pharmacokinetic and pharmacodynamic properties of the drug were assessed by measuring plasma drug concentrations and the inhibition of target phosphorylation in tumor tissue.[2]

Mechanism of Action

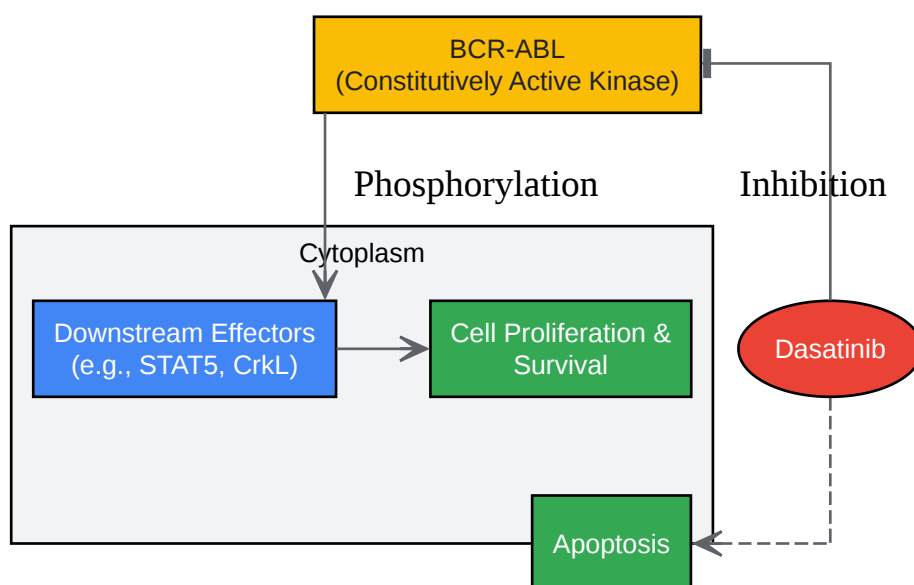
Dasatinib is a potent inhibitor of multiple tyrosine kinases.[8][9] At nanomolar concentrations, it targets the BCR-ABL fusion protein, the SRC family of kinases (SRC, LCK, YES, FYN), c-KIT, EPHA2, and the platelet-derived growth factor receptor β (PDGFR β).[8][10]

In Ph⁺ leukemias, the BCR-ABL oncoprotein exhibits constitutively active tyrosine kinase activity, leading to uncontrolled cell proliferation and survival.[10] Dasatinib binds to the ATP-binding site of the BCR-ABL kinase domain, effectively blocking its activity and preventing the

phosphorylation of downstream signaling molecules.[10] This disruption of the oncogenic signaling pathway induces apoptosis (programmed cell death) in malignant cells.[10]

A key feature of dasatinib's mechanism is its ability to bind to both the active and inactive conformations of the ABL kinase domain.[8][10] This contrasts with imatinib, which primarily binds to the inactive conformation.[11] This dual-binding capability allows dasatinib to be effective against many of the BCR-ABL mutations that confer resistance to imatinib by stabilizing the active conformation of the kinase.[8][10]

Signaling Pathway of Dasatinib in BCR-ABL Positive Cells



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Caption: Inhibition of the BCR-ABL signaling pathway by Dasatinib.

Pharmacokinetics and Metabolism

Dasatinib is rapidly absorbed after oral administration, with the time to maximum plasma concentration (T_{max}) ranging from 0.5 to 6 hours.[7][8] The drug exhibits a dose-proportional pharmacokinetic profile.[8] The terminal half-life of dasatinib is approximately 3 to 5 hours.[8]

Dasatinib is extensively metabolized, primarily by the cytochrome P450 enzyme CYP3A4.[7][8] Flavin-containing monooxygenase 3 (FMO3) and uridine diphosphate-glucuronosyltransferase (UGT) enzymes also play a role in its metabolism.[7][8] The major circulating active metabolite

is M4, which is equipotent to dasatinib but constitutes only about 5% of the total drug exposure (AUC).[8] Elimination is primarily through the feces.[8]

Pharmacokinetic Parameter	Value
Tmax (Time to Peak Plasma Concentration)	0.5 - 6 hours[7][8]
Terminal Half-life	3 - 5 hours[8]
Plasma Protein Binding	Approximately 96%[8]
Apparent Volume of Distribution	2505 L[8]
Primary Metabolism	CYP3A4[7][8]
Primary Route of Elimination	Feces[8]

Clinical Development and Efficacy

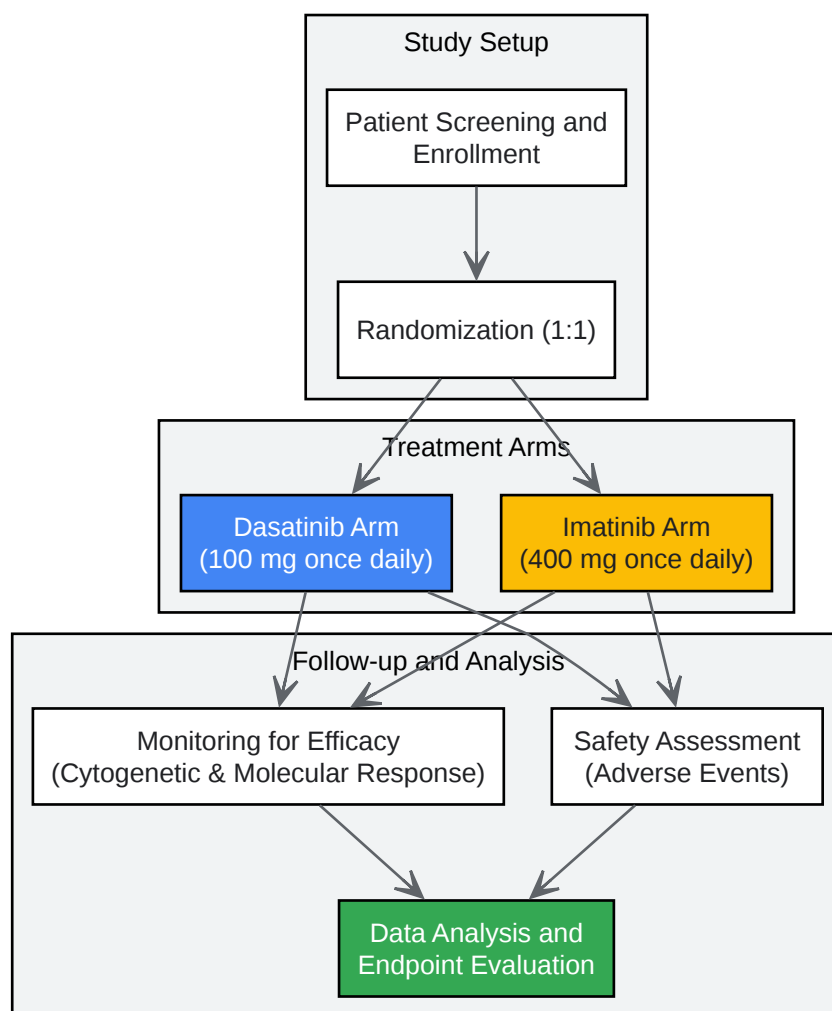
The clinical development of dasatinib progressed through Phase I, II, and III trials, leading to its approval by the U.S. Food and Drug Administration (FDA) in 2006.[3][8][12]

Phase I Trials: Early-phase studies established the safety, tolerability, and optimal dosing of dasatinib in patients with CML and Ph+ ALL who were resistant or intolerant to imatinib.[12][13] These trials demonstrated significant hematologic and cytogenetic responses across all phases of CML.[12]

Phase II and III Trials (DASISION Study): The pivotal Phase III DASISION (Dasatinib versus Imatinib Study in Treatment-Naïve Chronic Myeloid Leukemia Patients) trial compared the efficacy and safety of dasatinib with imatinib in newly diagnosed chronic phase CML patients. [14][15] The study demonstrated that dasatinib led to faster and deeper molecular responses compared to imatinib.[15] The final 5-year results of the DASISION study confirmed the superior efficacy of dasatinib.[15]

DASISION Study: 5-Year Efficacy Outcomes	Dasatinib (100 mg once daily)	Imatinib (400 mg once daily)
Confirmed Complete Cytogenetic Response (cCCyR) by 12 months (Primary Endpoint)	76%	66%
Major Molecular Response (MMR) at any time	76%	64%
Progression-Free Survival (PFS) at 5 years	85%	86%
Overall Survival (OS) at 5 years	91%	90%

Experimental Workflow for a Phase III Clinical Trial



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Caption: Workflow of the DASISION Phase III clinical trial.

Approved Indications and Future Directions

Dasatinib is approved for the treatment of adults with newly diagnosed Ph+ CML in the chronic phase, as well as for adults with chronic, accelerated, or myeloid or lymphoid blast phase Ph+ CML with resistance or intolerance to prior therapy, including imatinib.[3] It is also approved for pediatric patients with Ph+ CML in the chronic phase and for adults and children with Ph+ ALL who are resistant or intolerant to prior therapy.[3]

Ongoing research is exploring the use of dasatinib in combination with other agents and for other malignancies, including certain solid tumors.[16][17] Additionally, studies are investigating

its potential role as a senolytic agent, capable of selectively eliminating senescent cells.[1]

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